

# Norcamphor: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norcamphor

Cat. No.: B056629

[Get Quote](#)

## Introduction

**Norcamphor**, a bicyclic ketone, serves as a crucial building block in organic synthesis and holds significant importance in the fields of medicinal chemistry and materials science. This technical guide provides an in-depth overview of **norcamphor**, including its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in drug development, with a focus on its role as a scaffold for novel therapeutic agents. This document is intended for researchers, scientists, and professionals in drug development seeking comprehensive technical information on this versatile compound.

## Core Chemical and Physical Properties

**Norcamphor**, systematically named bicyclo[2.2.1]heptan-2-one, is a colorless to white crystalline solid.<sup>[1][2]</sup> Its molecular formula is C<sub>7</sub>H<sub>10</sub>O, and its CAS number is 497-38-1.<sup>[2]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data for **norcamphor**.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
CAS Number	497-38-1	[2]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O	[2]
Molecular Weight	110.15 g/mol	
IUPAC Name	Bicyclo[2.2.1]heptan-2-one	[2]
Synonyms	2-Norbornanone, Norcampher	[1][3]

Table 2: Physicochemical Properties

Property	Value	Reference
Appearance	Colorless to white adhering crystals	[3]
Melting Point	93-96 °C	[2][3]
Boiling Point	168-172 °C	[2][3]
Flash Point	33 °C (91.4 °F) - closed cup	
Solubility	Insoluble in water; Soluble in methanol.	[4]
Vapor Pressure	2.09 mmHg @ 20 °C (estimated)	[5]

Table 3: Safety and Toxicity Data

| Property | Value | Reference | | --- | --- | | Hazard Class | 4.1 (Flammable solid) | | Signal Word | Danger | | Hazard Statements | H228: Flammable solid | | LD50 (intravenous, mouse) | 180 mg/kg |[3] |

## Spectroscopic Data

<sup>1</sup>H NMR: The proton NMR spectrum of **norcampher** displays characteristic signals for its bicyclic structure. A complete analysis of the proton nuclear magnetic resonance of

**norcamphor** has been conducted, providing detailed insights into its structure.[\[6\]](#)

<sup>13</sup>C NMR: The carbon-13 NMR spectrum of **norcamphor** has been assigned, with the carbonyl carbon appearing significantly downfield.[\[7\]](#)[\[8\]](#)

FTIR Spectroscopy: The infrared spectrum of **norcamphor** shows a strong absorption band characteristic of the carbonyl (C=O) stretching vibration.[\[9\]](#)[\[10\]](#)[\[11\]](#) The typical assignments for key peaks are in the regions of 2970-2860 cm<sup>-1</sup> for C-H stretching and around 1740 cm<sup>-1</sup> for the C=O stretch.[\[12\]](#)[\[13\]](#)

## Experimental Protocols

### Synthesis of Norcamphor via Oxidation of 2-exo-Norbornyl Formate

This procedure details the synthesis of **norcamphor** from norbornene via the formation and subsequent oxidation of 2-exo-norbornyl formate.[\[14\]](#)

#### Part A: Preparation of 2-exo-Norbornyl Formate

- **Reaction Setup:** In a 2-liter round-bottomed flask equipped with a condenser, add 400 g (4.25 moles) of norbornene to approximately 800 g (17.4 moles) of 98-100% formic acid.[\[14\]](#)
- **Reflux:** Heat the mixture to a boil and maintain reflux for 4 hours.[\[14\]](#)
- **Purification:** After cooling, arrange the flask for distillation using a 30-cm Vigreux column. Remove the excess formic acid under reduced pressure. Continue the distillation to collect the 2-exo-norbornyl formate.[\[14\]](#)

#### Part B: Oxidation to **Norcamphor**

- **Reaction Setup:** In a 5-liter three-necked flask equipped with a thermometer, stirrer, and a dropping funnel, dissolve 510 g (3.64 moles) of 2-exo-norbornyl formate in 1.5 L of reagent-grade acetone. Cool the flask in an ice bath.[\[14\]](#)
- **Oxidation:** Prepare an 8N chromic acid solution. Add the oxidant dropwise to the acetone solution, maintaining the reaction temperature between 20-30 °C. The completion of the reaction is indicated by the persistence of a brownish-orange color.[\[14\]](#)

- Workup: Add a slight excess of the oxidant and stir the solution overnight at room temperature.[14] The product can then be isolated and purified by distillation.[14]

## Purification of Norcamphor

**Norcamphor** can be purified by crystallization from water followed by sublimation in vacuo.[3] For higher purity, low-temperature recrystallization from pentane can be employed.[15]

- Dissolution: Dissolve the crude **norcamphor** in a minimal amount of a suitable solvent (e.g., pentane) at room temperature.[15]
- Crystallization: Slowly cool the solution to -78 °C using a dry ice/acetone bath to induce crystallization.[15]
- Isolation: Isolate the crystals by filtration and wash with cold pentane.[15]
- Drying: Dry the purified crystals under vacuum to remove residual solvent.

## Applications in Drug Development

**Norcamphor**'s rigid bicyclic scaffold makes it an attractive starting material for the synthesis of complex molecules with potential therapeutic applications.

## Norcamphor Derivatives as NMDA Receptor Antagonists

Derivatives of **norcamphor** have been designed and synthesized as noncompetitive antagonists of the N-methyl-D-aspartate (NMDA) receptor.[16] These compounds are being investigated as potential treatments for neurodegenerative diseases.[16] The synthetic pathway generally involves the reaction of **norcamphor** with a Grignard reagent to introduce a phenyl group, followed by further modifications to yield the target N-substituted bicyclo[2.2.1]heptan-2-amines.[16]

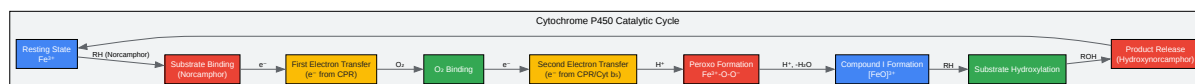
## Biological Interactions and Signaling Pathways

### Metabolism by Cytochrome P450cam

**Norcamphor** is a known substrate for cytochrome P450cam, a bacterial monooxygenase. The enzyme catalyzes the stereoselective hydroxylation of **norcamphor**. [17] The hydroxylation of

(1R)-**norcamphor** primarily occurs at the 5-position, while (1S)-**norcamphor** is preferentially hydroxylated at the 6-position.[17]

Below is a diagram illustrating the general catalytic cycle of cytochrome P450 enzymes, which is applicable to the metabolism of **norcamphor**.

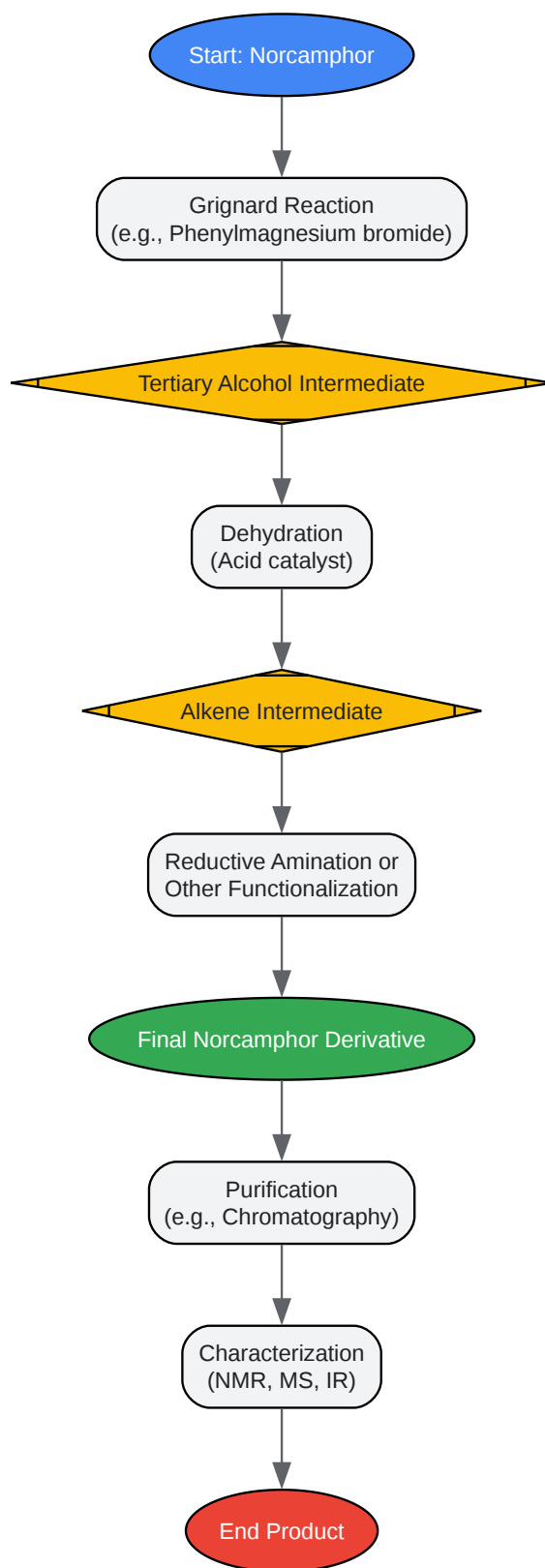


[Click to download full resolution via product page](#)

Caption: Catalytic cycle of cytochrome P450 showing the metabolism of **norcamphor**.

## Experimental Workflow: Synthesis of Norcamphor Derivative

The following diagram outlines a typical experimental workflow for the synthesis of a **norcamphor**-based derivative.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **norcamphor** derivatives.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. Norcamphor - Wikipedia [en.wikipedia.org]
- 3. NORCAMPHOR | 497-38-1 [chemicalbook.com]
- 4. Norcamphor, 98+% | Fisher Scientific [fishersci.ca]
- 5. norcamphor, 497-38-1 [thegoodscentscompany.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. NORCAMPHOR(497-38-1) <sup>13</sup>C NMR [m.chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. rjb.ro [rjb.ro]
- 10. ejournal.upi.edu [ejournal.upi.edu]
- 11. FTIR and Raman Spectroscopic Investigations of a Norfloxacin/Carbopol934 Polymeric Suspension - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Organic Syntheses Procedure [orgsyn.org]
- 15. Organic Syntheses Procedure [orgsyn.org]
- 16. Syntheses and Pharmacological Evaluations of Novel N-substituted Bicyclo-heptan-2-amines at NMDA Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Stereoselective hydroxylation of norcamphor by cytochrome P450cam. Experimental verification of molecular dynamics simulations - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Norcamphor: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056629#norcamphor-cas-number-and-molecular-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)